

Assessing the stereospecificity of enterobactin recognition by transport proteins

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Unraveling the Stereospecificity of Enterobactin Transport: A Comparative Guide

A deep dive into how bacterial transport proteins exhibit a remarkable degree of stereoselectivity in recognizing and internalizing the crucial iron-scavenging molecule, **enterobactin**.

In the perpetual quest for survival, pathogenic bacteria have evolved sophisticated machinery to acquire essential nutrients from their hosts. One of the most critical is iron, a metal vital for numerous cellular processes but scarcely available. Gram-negative bacteria, such as *Escherichia coli*, deploy a powerful molecule called **enterobactin**, the strongest siderophore known, to chelate ferric iron (Fe^{3+}) and transport it into the cell.^[1] This process is mediated by a series of highly specialized transport proteins. This guide compares the binding and transport of natural **enterobactin** with its synthetic mirror image, enantio-**enterobactin**, to assess the stereospecificity of this vital uptake system.

Natural **enterobactin** possesses a specific three-dimensional structure, a right-handed (Δ -cis) coordination complex around the iron ion, determined by the chirality of its L-serine backbone.^[1] While it was initially believed that this specific chirality was a strict requirement for recognition, studies have revealed a more nuanced interaction with the bacterial transport machinery.

Comparative Binding Affinities of Transport Proteins

The transport of ferric **enterobactin** (FeEnt) is a multi-step process initiated at the outer membrane by the receptor protein FepA. The FeEnt complex then moves to the periplasmic binding protein, FepB, and finally through an inner membrane ABC transporter complex (FepC, FepD, FepG).^{[1][2]} Quantitative binding assays reveal that both the outer membrane and periplasmic proteins can recognize the "unnatural" left-handed (Λ -cis) ferric enantio-**enterobactin** (FeEnEnt), though with slight differences in affinity.

Protein	Ligand	Dissociation Constant (Kd)	Key Finding
FepA (Outer Membrane)	Ferric Enterobactin (FeEnt)	~17-20 nM[3]	High-affinity binding for the natural siderophore.
Ferric Enantio-enterobactin (FeEnEnt)	~21 nM[3]	FepA binds both enantiomers with nearly identical high affinity, refuting the idea that metal center chirality is critical for initial recognition at the outer membrane. [3][4]	
FepB (Periplasmic)	Ferric Enterobactin (FeEnt)	~30 nM[4][5]	Strong binding in the periplasm.
Ferric Enantio-enterobactin (FeEnEnt)	~15 nM[5]	FepB shows a slightly higher affinity for the unnatural enantiomer, indicating that stereospecificity is not a primary factor for periplasmic binding either.[5]	
Apo-enterobactin (iron-free)	~60 nM[5]	FepB can also bind the iron-free siderophore with significant affinity.	

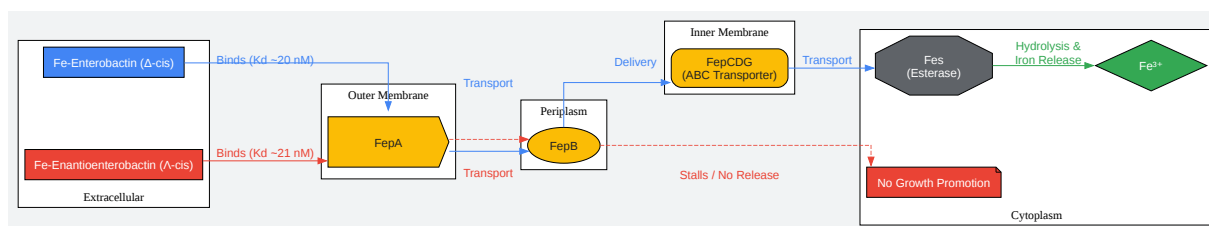
Table 1: Comparison of binding affinities of E. coli transport proteins for **enterobactin** and its enantiomer. Data compiled from fluorescence spectroscopy and filter binding assays.

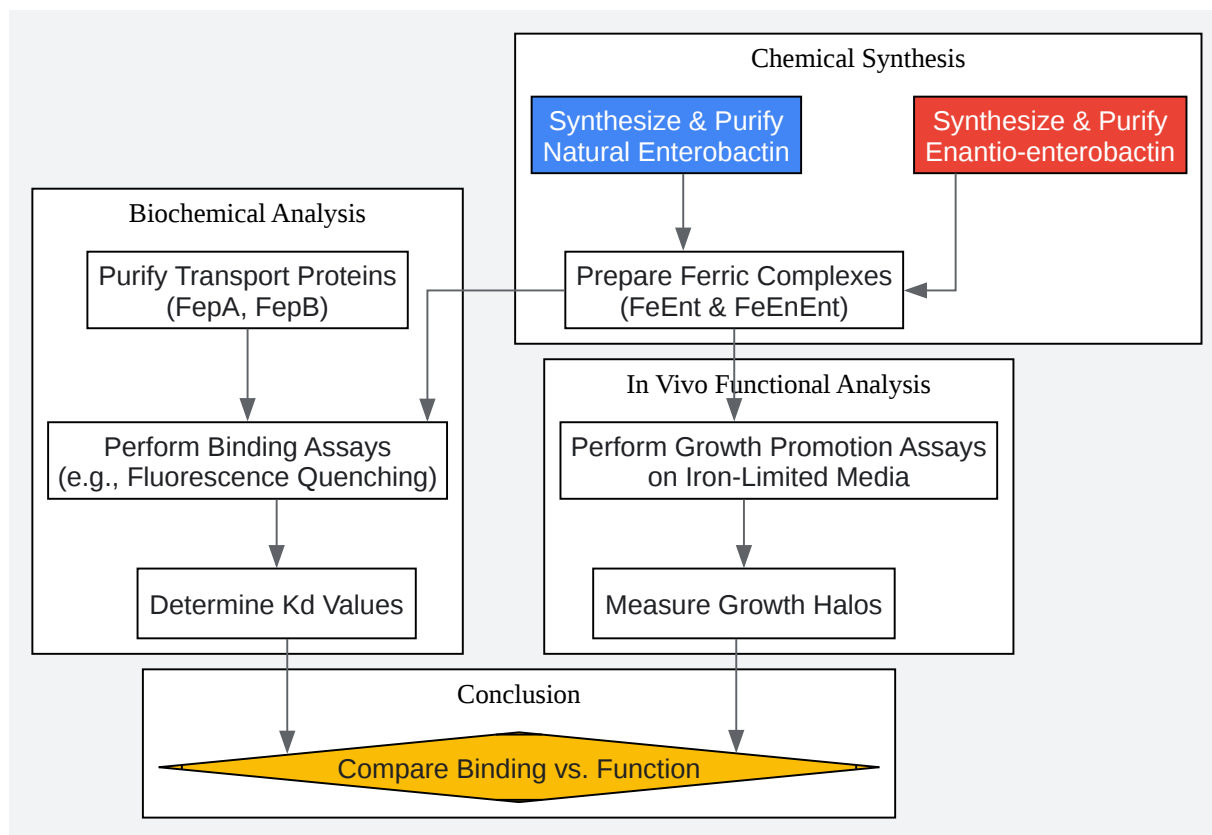
Despite the strong binding of ferric enantio-**enterobactin** to both FepA and FepB, it fails to promote bacterial growth in iron-limited conditions.[4] This critical observation suggests that

while the initial recognition and binding events are not strictly stereospecific, a subsequent step in the transport or iron-release process is.

Visualizing the Enterobactin Transport Pathway

The journey of ferric **enterobactin** from the extracellular environment into the cytoplasm is a coordinated effort involving proteins spanning the entire cell envelope. The process for the natural enantiomer is efficient, while the path for the unnatural enantiomer is effectively a dead end.





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